

cyclic stability comparison nickel selenate other cathodes

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nickel selenate

CAS No.: 15060-62-5

Cat. No.: S1511201

[Get Quote](#)

Cyclic Stability Data for Nickel-Cobalt Selenate

The following table summarizes the key performance metrics reported for a defect-rich nickel-cobalt selenate (NCSe-E) used in an aqueous hybrid supercapacitor (AHSC) [1].

Material	Device Type	Specific Capacity	Capacity Retention	Cycles	Energy Density
Nickel-Cobalt Selenate (NCSe-E)	Aqueous Hybrid Supercapacitor (vs. Activated Carbon)	3830 mC cm ⁻² (at 1 mA cm ⁻²)	~86.2% [1]	5000 [1]	0.63 mWh cm ⁻² [1]
Nickel-Cobalt Selenate (NCSe-E)	Aqueous Hybrid Supercapacitor (vs. Activated Carbon)	Not explicitly stated	72.0% (at high current density of 50 mA cm ⁻²) [1]	Not specified	Not explicitly stated

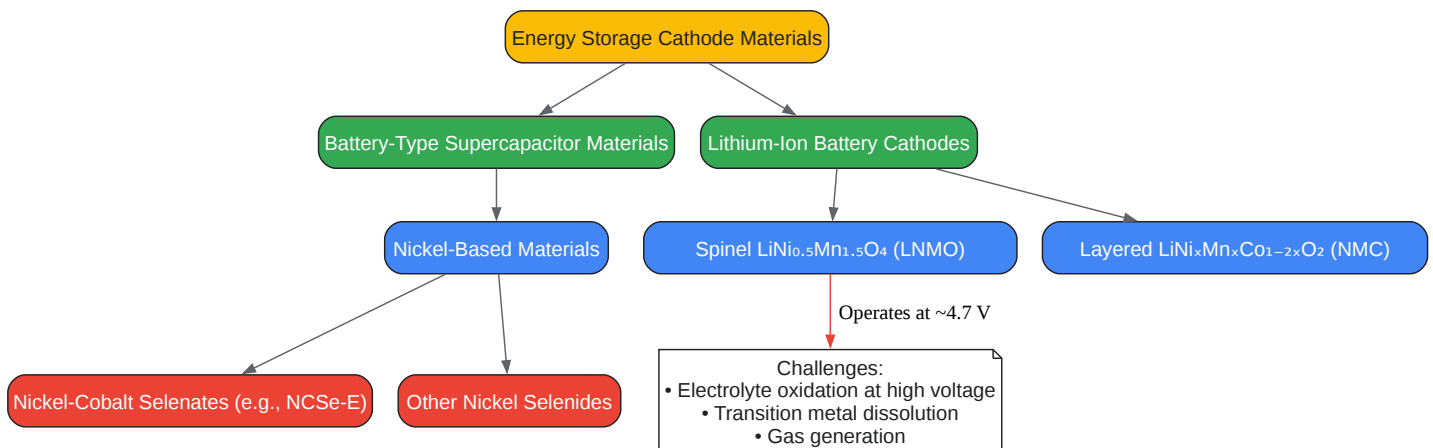
Experimental Protocols for Nickel-Cobalt Selenate

The high-performance NCSe-E material was synthesized and tested using the following methodology [1]:

- **Material Synthesis:** The process began with the hydrothermal growth of a nickel-cobalt-based precursor nanoneedle array on carbon cloth. This precursor was then converted into nickel-cobalt selenide ((Co,Ni)(Se₂)₂, or NCSe) through a calcination process [1].
- **Potentiostatic Strengthening:** The key step involved an electrochemical activation technique called **potentiostatic strengthening**. The NCSe electrode was held at a constant, appropriate potential for a set duration in an alkaline electrolyte. This in-situ treatment proactively induced a phase transition from selenide to selenate and created a high concentration of oxygen vacancies and grain boundaries, enhancing its energy storage capabilities [1].
- **Electrochemical Testing:** The cyclic stability and other performance metrics were evaluated by assembling the NCSe-E cathode with an activated carbon anode to form a full AHSC device. The device was then subjected to continuous galvanostatic charge-discharge cycling for 5000 cycles to measure its long-term stability [1].

Research Context and Comparisons

To better position the data above, the following diagram outlines the relationship between different cathode material categories and the specific nickel-cobalt selenate discussed in this guide.



[Click to download full resolution via product page](#)

The search results also provide context on the challenges faced by other advanced cathode materials, which can help you understand the performance landscape:

- **High-Voltage Lithium-Ion Cathodes:** Materials like the 5V spinel $\text{LiNi}_{0.5}\text{Mn}_{1.5}\text{O}_4$ (LNMO) are pursued for high energy density but suffer from severe capacity fading. This is primarily due to electrolyte decomposition at high voltage, transition metal dissolution, and gas generation, which degrade the electrode-electrolyte interface [2].
- **Other Nickel Selenides:** Research indicates that nickel selenides, in general, are promising electrode materials due to their good electrical conductivity and high theoretical capacity. However, they often undergo phase reconstruction during cycling. The potentiostatic strengthening method was developed precisely to control this reconstruction and create a more active and stable defect-rich structure [1] [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Potentiostatic strengthening tactic for constructing defects ... [sciencedirect.com]
2. Research Progress in Improving the Cycling Stability of ... [pmc.ncbi.nlm.nih.gov]
3. Nanostructure Nickel-Based Selenides as Cathode ... [frontiersin.org]

To cite this document: Smolecule. [cyclic stability comparison nickel selenate other cathodes].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1511201#cyclic-stability-comparison-nickel-selenate-other-cathodes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com